

In-Depth Technical Guide on the Physical Properties of Tungsten Hydroxide Oxide Phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tungsten hydroxide oxide phosphate*

Cat. No.: *B8070915*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **tungsten hydroxide oxide phosphate**, a compound more commonly known in scientific literature as phosphotungstic acid or tungstophosphoric acid (TPA). This heteropoly acid, with the chemical formula $H_3PW_{12}O_{40}$, is notable for its complex Keggin structure and its wide-ranging applications in catalysis, histology, and materials science.

Core Physical and Chemical Properties

Tungsten hydroxide oxide phosphate is typically available as a white to slightly yellow-green crystalline powder.[1] It is often in a hydrated form, with the 24-hydrate being a common variant.[2] The compound is known for its high acidity, qualifying it as a superacid, and its thermal stability.[2]

Quantitative Physical Data Summary

The following tables summarize the key quantitative physical properties of **tungsten hydroxide oxide phosphate** (phosphotungstic acid).

Property	Value	Conditions
Molecular Formula	H ₃ PW ₁₂ O ₄₀	Anhydrous
Molecular Weight	2880.1 g/mol	Anhydrous[1]
Melting Point	89 °C	24-hydrate[2]
Solubility in Water	200 g/100 mL	General
Thermal Stability	Stable up to 400 °C	[2]

Table 1: General Physical Properties

Property	Value	Conditions/Notes
Proton Conductivity	0.11 S cm ⁻¹	90 °C and 100% relative humidity (in a mesoporous silica composite membrane)[3]
Proton Conductivity	0.003 S cm ⁻¹	In a PWA–ZrP/PTFE/GLY composite membrane[4]

Table 2: Electrical Properties

While specific magnetic susceptibility data for pure **tungsten hydroxide oxide phosphate** is not readily available, polyoxometalates with a Keggin structure are known to exhibit a range of magnetic behaviors, including ferromagnetic and antiferromagnetic interactions, when they incorporate magnetic ions.[5][6][7]

Structural and Spectroscopic Data

The molecular structure of **tungsten hydroxide oxide phosphate** is defined by the Keggin anion, [PW₁₂O₄₀]³⁻. This structure consists of a central tetrahedral PO₄ unit surrounded by twelve WO₆ octahedra.

Crystallographic Data

The crystal structure of the hydrated form of phosphotungstic acid is cubic, with a unit cell edge of approximately 23.28 Å for the highly hydrated form.

Spectroscopic Properties

Fourier-Transform Infrared (FTIR) Spectroscopy: The Keggin structure of phosphotungstic acid gives rise to characteristic vibrational bands. The typical FTIR spectrum shows absorptions corresponding to the different types of oxygen-metal bonds within the anion.

Experimental Protocols

Synthesis of Tungsten Hydroxide Oxide Phosphate (Ether Extraction Method)

This protocol describes a common laboratory-scale synthesis of phosphotungstic acid.

Materials:

- Sodium tungstate dihydrate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$)
- Disodium hydrogen phosphate (Na_2HPO_4)
- Concentrated hydrochloric acid (HCl)
- Diethyl ether
- Deionized water

Procedure:

- Dissolve 1000g of sodium tungstate and 160g of disodium hydrogen phosphate in 1500ml of boiled deionized water.
- While stirring, slowly add 800ml of concentrated hydrochloric acid to the solution.
- After cooling the solution, add 600ml of diethyl ether and shake the mixture until three liquid layers are formed. The bottom layer contains the phosphotungstic acid-ether complex.

- Separate the bottom layer and wash it several times with water, adding sufficient ether each time to re-form the third liquid layer.
- Evaporate the ether from the purified complex by passing a stream of clean air over the liquid. This will induce crystallization.
- Filter the resulting crystals and allow them to air-dry in a dust-free environment until the smell of ether is no longer present.

Characterization by FTIR Spectroscopy

Objective: To verify the Keggin structure of the synthesized phosphotungstic acid.

Procedure:

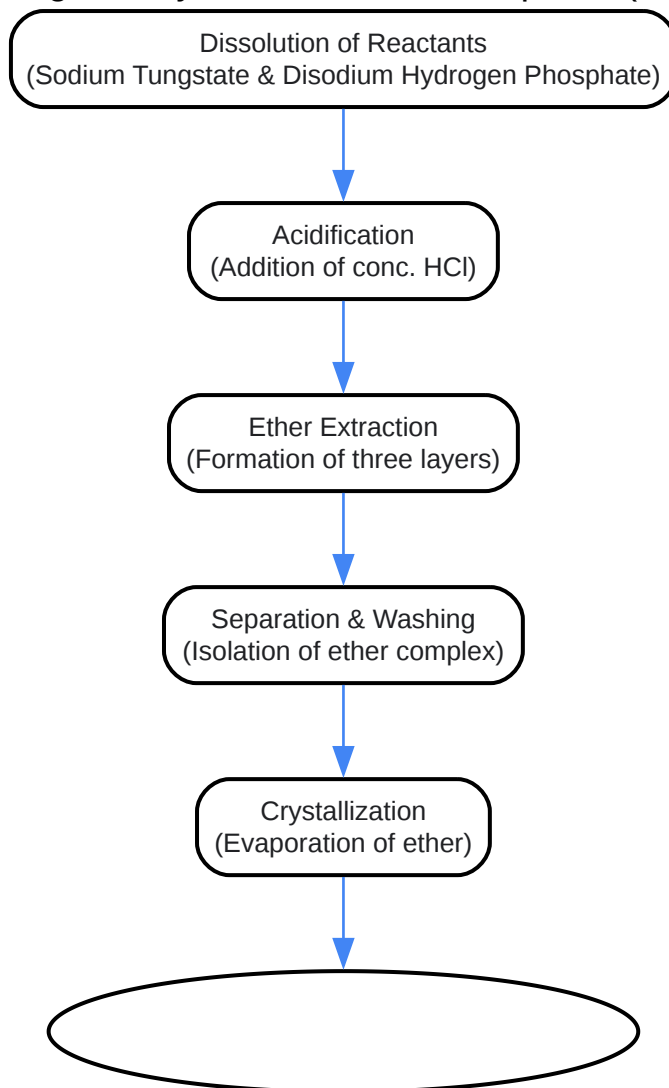
- Prepare a sample by grinding a small amount of the synthesized crystals with potassium bromide (KBr) to form a fine powder.
- Press the powder into a thin, transparent pellet.
- Record the FTIR spectrum of the pellet over the range of 400-4000 cm^{-1} .
- Analyze the spectrum for the characteristic peaks of the $[\text{PW}_{12}\text{O}_{40}]^{3-}$ anion, which are typically found in the 700-1100 cm^{-1} region.

Visualizations

Experimental Workflow for Synthesis

The following diagram illustrates the major steps in the ether extraction synthesis of **tungsten hydroxide oxide phosphate**.

Synthesis of Tungsten Hydroxide Oxide Phosphate (Ether Extraction)



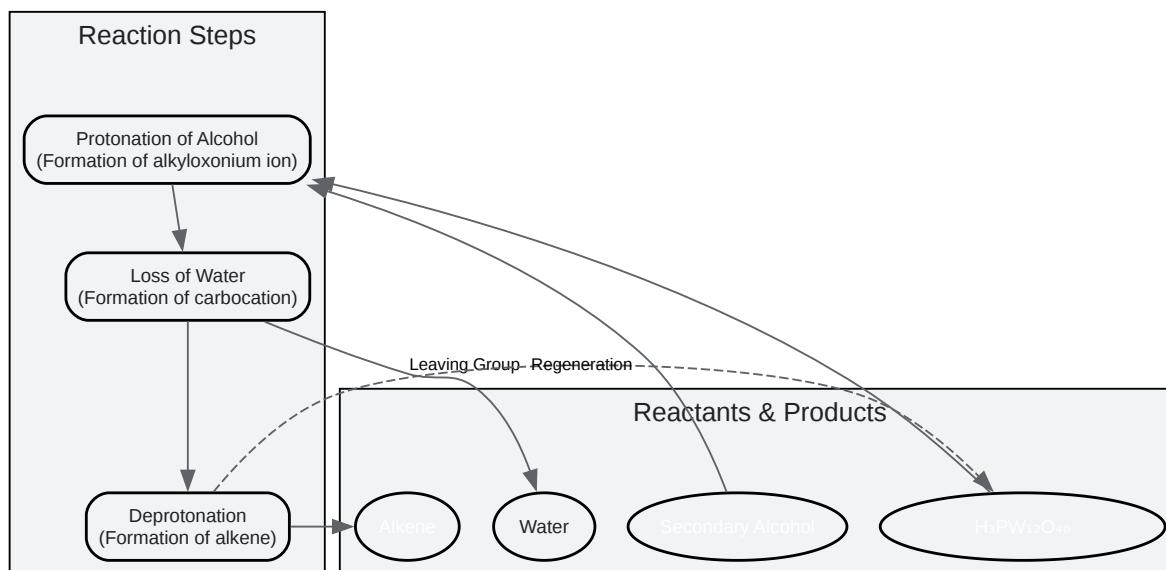
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **tungsten hydroxide oxide phosphate**.

Catalytic Dehydration of an Alcohol

Tungsten hydroxide oxide phosphate is a highly effective acid catalyst. The diagram below illustrates the general mechanism for the dehydration of a secondary alcohol to an alkene, a common application of this catalyst.

Catalytic Dehydration of a Secondary Alcohol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tungsten hydroxide oxide phosphate | $\text{H}_3\text{O}_4\text{PW}_{12}$ | CID 90478944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phosphotungstic acid - Wikipedia [en.wikipedia.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]

- 6. Ab initio and DFT modelling of complex materials: towards the understanding of electronic and magnetic properties of polyoxometalates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [In-Depth Technical Guide on the Physical Properties of Tungsten Hydroxide Oxide Phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8070915#physical-properties-of-tungsten-hydroxide-oxide-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com